

Structural Characterization and Synthetic Utility of 3,4-Dimethoxy-N-methylaniline Hydrochloride

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Compound of Interest

Compound Name: 3,4-dimethoxy-N-methylaniline
hydrochloride

CAS No.: 1209739-54-7

Cat. No.: B1452829

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Executive Summary & Chemical Identity[1][2]

3,4-Dimethoxy-N-methylaniline Hydrochloride (CAS: 1209739-54-7) is a specialized secondary aromatic amine salt utilized primarily as a regiospecific building block in medicinal chemistry and advanced materials science.[1] Unlike its primary amine precursor (4-aminoveratrole), the N-methylated derivative offers distinct nucleophilic properties, making it a critical intermediate for the synthesis of isoquinoline alkaloids via Pictet-Spengler cyclization and the development of pharmacophores requiring controlled steric hindrance at the nitrogen center.

This guide provides a rigorous structural analysis, validated synthesis protocols, and handling standards designed for drug development workflows.[1]

Chemical Profile Table[2]

Parameter	Specification
IUPAC Name	N-(3,4-dimethoxyphenyl)methanaminium chloride
Common Name	3,4-Dimethoxy-N-methylaniline HCl
CAS Number	1209739-54-7 (Salt) / 35162-34-6 (Free Base)
Molecular Formula	C
	H
	CINO
Molecular Weight	203.67 g/mol
Appearance	White to off-white crystalline solid (Hygroscopic)
Solubility	High: Water, Methanol, DMSO; Low: Hexane, Et
	O
pKa (Conj.[2][3] Acid)	~5.3 (Estimated based on aniline derivatives)

Structural Elucidation & Spectroscopy

The structural integrity of this compound relies on the specific substitution pattern of the veratrole (1,2-dimethoxybenzene) core and the methylation state of the amine.[1] The hydrochloride salt form is preferred for characterization due to its resistance to oxidative degradation (browning) common in electron-rich anilines.[1]

Nuclear Magnetic Resonance (NMR) Analysis

Causality: The electron-donating methoxy groups at positions 3 and 4 shield the aromatic protons, while the N-methyl group introduces a diagnostic signal. In the HCl salt, the N-methyl signal shifts downfield due to the positive charge on the ammonium nitrogen.[1]

Predicted

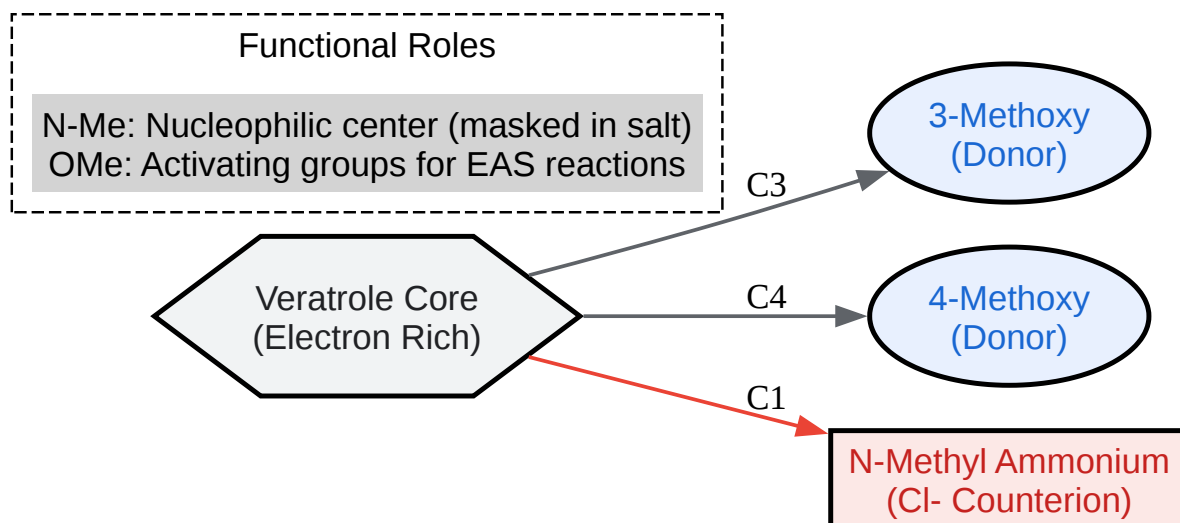
¹H NMR Data (400 MHz, DMSO-d

)

Position / Group	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment Logic
NH	10.5 - 11.2	Broad Singlet	2H	Exchangeable acidic protons on quaternary nitrogen.
Ar-H (Pos 5)	6.85 - 6.95	Doublet (Hz)	1H	Ortho-coupling to H-6; shielded by C4-OMe.
Ar-H (Pos 2)	6.50 - 6.60	Doublet (Hz)	1H	Meta-coupling to H-6; shielded by C3-OMe.
Ar-H (Pos 6)	6.40 - 6.55	dd (Hz)	1H	Electronic environment between amine and methoxy.[1]
-OCH	3.70 - 3.75	Singlet (x2)	6H	Characteristic methoxy region; often overlapping.[1]
N-CH	2.75 - 2.85	Singlet	3H	Diagnostic N-methyl signal.[1]

Structural Connectivity Diagram

The following diagram illustrates the connectivity and the protonation site that stabilizes the molecule against oxidation.[1]



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Caption: Structural connectivity highlights the electron-rich veratrole core stabilized by the ammonium salt formation.

Synthesis & Purification Protocol

Expertise: Direct methylation of 3,4-dimethoxyaniline using alkyl halides (e.g., MeI) often leads to over-alkylation (formation of quaternary ammonium salts).[1] To ensure mono-methylation, a reductive amination strategy is the authoritative standard.[1]

Protocol: Reductive Amination via Formylation/Reduction

This two-step "one-pot" equivalent offers the highest regioselectivity.[1]

Reagents:

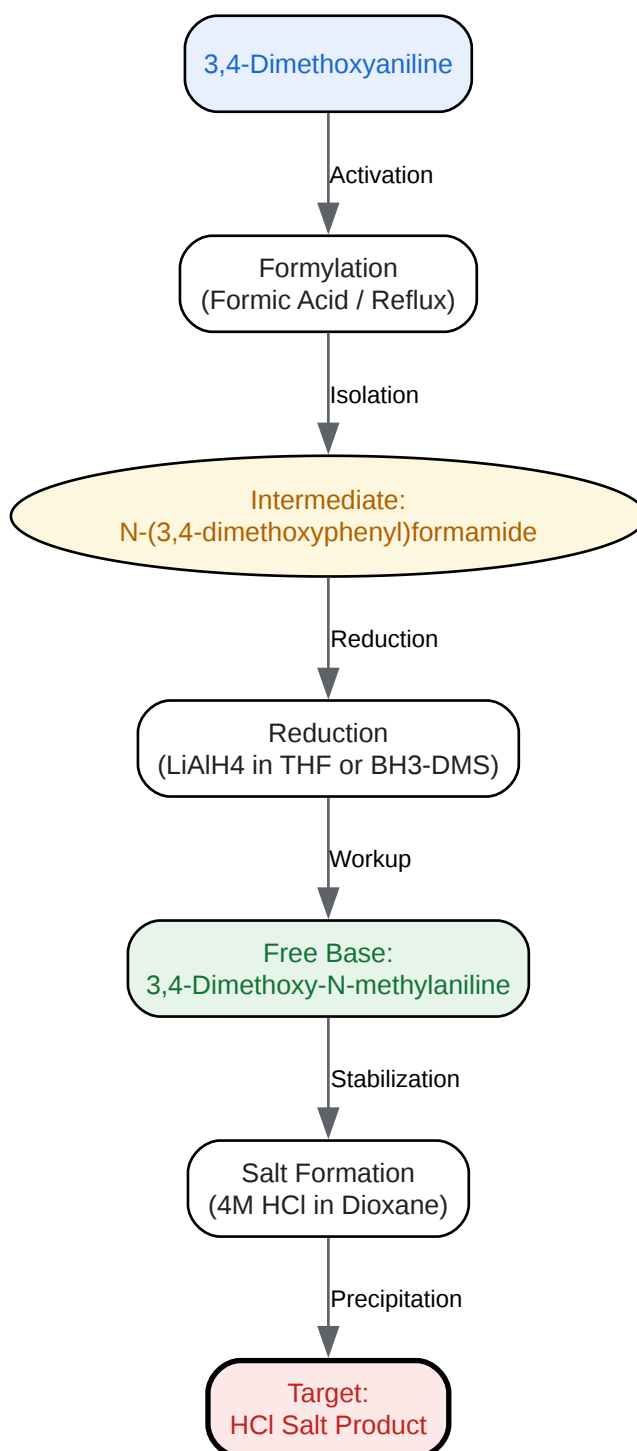
- 3,4-Dimethoxyaniline (Starting Material)[4][1][5]
- Trimethyl orthoformate (Solvent/Reagent) or Formic Acid[1]
- Sodium Borohydride (NaBH₄)

) or LiAlH

[1]

- HCl in Dioxane (for salt formation)[1]

Workflow Diagram:



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Caption: Step-wise synthesis ensuring mono-methylation via a formamide intermediate.

Detailed Methodology

- Formylation: Reflux 3,4-dimethoxyaniline (1.0 eq) in 98% formic acid for 2 hours. Monitor TLC for disappearance of primary amine.[1] Remove excess acid in vacuo to yield the formamide.[1]
- Reduction: Suspend the formamide in anhydrous THF under N₂.
 . Slowly add LiAlH₄ (2.5 eq) at 0°C. Reflux for 4 hours.
- Quench & Extraction: Quench carefully with Fieser method (Water/15% NaOH/Water). Filter precipitate.[1][6][7] Extract filtrate with DCM.[1]
- Salt Formation (Critical Step): Dissolve the resulting oil (free base) in minimal dry diethyl ether.[1] Add 4M HCl in dioxane dropwise with stirring at 0°C. The hydrochloride salt will precipitate immediately as a white solid.[1]
- Filtration: Collect under inert atmosphere (Argon) to prevent moisture absorption.[1]

Stability, Handling & Safety

Trustworthiness: Aromatic amines are notorious for oxidation.[1] The HCl salt significantly mitigates this, but rigorous protocols are still required.[1]

Stability Matrix

Stressor	Impact	Mitigation Strategy
Oxidation (Air)	Turns pink/brown (Quinone formation)	Store under Argon/Nitrogen; Keep as HCl salt. [1]
Moisture	Hygroscopic; Clumping	Store in desiccator with P O [1]
Light	Photolytic degradation	Amber vials; Aluminum foil wrap. [1]

Safety (EHS)

- Acute Toxicity: Like most anilines, this compound is potentially toxic if ingested or absorbed through skin (Methemoglobinemia risk).[\[1\]](#)
- PPE: Nitrile gloves (double gloving recommended), lab coat, and chemical safety goggles.[\[1\]](#) Handle only in a fume hood.

Applications in Drug Discovery[\[2\]](#)[\[8\]](#)

The 3,4-dimethoxy-N-methylaniline scaffold is a "privileged structure" in medicinal chemistry, serving as a precursor for:

- Pictet-Spengler Cyclization: Reaction with aldehydes yields tetrahydroisoquinolines, a core skeleton in thousands of bioactive alkaloids (e.g., morphine analogs, antihypertensives).[\[1\]](#)
- Verapamil Analogs: The dimethoxyphenyl motif is crucial for calcium channel blocker activity.[\[1\]](#)
- Metabolic Probes: The N-methyl group serves as a metabolic handle to study N-demethylation rates by cytochrome P450 enzymes.[\[1\]](#)

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